

Using 3'-Allyl-3'-deoxythymidine as a reversible chain terminator in sequencing

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Compound of Interest

Compound Name: 3'-Allyl-3'-deoxythymidine

CAS No.: 120232-10-2

Cat. No.: B12797780

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Application Note: High-Fidelity Sequencing by Synthesis Using 3'-O-Allyl-dNTP Reversible Terminators

Abstract

This application note details the protocol and mechanistic basis for using 3'-O-allyl-2'-deoxythymidine (referred to here as 3'-Allyl-dT) as a reversible chain terminator in Sequencing by Synthesis (SBS). Unlike irreversible dideoxy terminators (Sanger), 3'-allyl terminators allow for the step-wise addition of nucleotides by chemically blocking the 3'-hydroxyl group. This block is reversible via Palladium (Pd)-catalyzed deallylation, regenerating the 3'-OH for the next extension cycle.^{[1][2][3]} This guide covers the specific requirements for mutant DNA polymerases (e.g., *Thermococcus* sp. 9°N variants) capable of incorporating these bulky modifications and provides a rigorous protocol for the extension-cleavage cycle.

Introduction & Mechanism

The Chemistry of Reversible Termination

The core of this technology is the modification of the ribose 3' carbon. In standard DNA synthesis, the 3'-hydroxyl (OH) attacks the alpha-phosphate of the incoming dNTP. In 3'-Allyl-dT, the hydrogen of the 3'-OH is replaced by an allyl group (

), forming an allyl ether.

- Nomenclature Note: While often colloquially referred to as "**3'-Allyl-3'-deoxythymidine**" (implying a C-C bond), the chemically active reversible terminator is 3'-O-allyl-2'-deoxythymidine. The allyl group protects the oxygen, preventing phosphodiester bond formation until removed.

The Cycle

- Incorporation: A modified polymerase incorporates the 3'-O-allyl-dTTP complementary to the template.
- Termination: The 3'-O-allyl group sterically and chemically prevents the polymerase from adding the next nucleotide.
- Detection: The event is recorded (via fluorescence if the base is labeled, or pyrophosphate detection).
- Cleavage (Deallylation): A Palladium(0) catalyst cleaves the allyl group, regenerating the 3'-OH.^{[1][2]}

Critical Materials & Reagents

Nucleotides

- Reagent: 3'-O-allyl-dTTP (and corresponding dATP, dCTP, dGTP).
- Concentration: 10–50 μ M working solution.
- Storage: -20°C. Avoid repeated freeze-thaw cycles to prevent hydrolysis of the triphosphate.

Polymerase

Standard Taq or Pfu polymerases cannot incorporate 3'-O-allyl modified nucleotides due to steric hindrance in the active site.

- Required Enzyme: Therminator™ II or 9°N DNA Polymerase with specific mutations (A485L / Y409V).[\[1\]](#)[\[4\]](#)
- Why? The Y409V mutation ("Steric Gate" variant) opens the active site to accept bulky 3' modifications.

Cleavage Cocktail (The "Deallylation Mix")

The cleavage reaction relies on a Palladium catalyst.[\[2\]](#)[\[3\]](#)

- Catalyst:

(Sodium tetrachloropalladate(II)).
- Ligand: TPPTS (3,3',3''-Phosphinidynetris(benzenesulfonic acid) trisodium salt).
- Role of Ligand: TPPTS makes the Pd species water-soluble and stabilizes the active Pd(0) complex in aqueous DNA-compatible buffers.

Experimental Protocol

Phase 1: Polymerase Extension (Incorporation)

Objective: Incorporate the terminator and block the DNA strand.

- Prepare Reaction Mix:
 - 1x Thermopol Buffer (20 mM Tris-HCl, 10 mM (NH₄)₂SO₄, 10 mM KCl, 2 mM MgSO₄, 0.1% Triton X-100, pH 8.8).
 - 50 nM Primed DNA Template (immobilized on beads or slide).
 - 20 μM 3'-O-allyl-dTTP.
 - 0.1 U/μL 9°N Polymerase mutant (A485L/Y409V).
- Incubate: 60°C for 5–10 minutes.
- Wash:

- Wash 3x with Wash Buffer (10 mM Tris-HCl pH 7.5, 50 mM NaCl, 0.05% Tween-20).
- Critical: Thorough washing removes unincorporated nucleotides, preventing "pre-phasing" (incorporation of >1 base if cleavage happens prematurely).

Phase 2: Detection (Imaging)

(Protocol depends on detection platform—e.g., fluorescence microscopy if using dye-linked terminators. If using non-labeled terminators for pyrosequencing, this step involves PPI detection).

Phase 3: Palladium-Catalyzed Cleavage

Objective: Remove the 3'-allyl block to regenerate 3'-OH.[\[2\]](#)

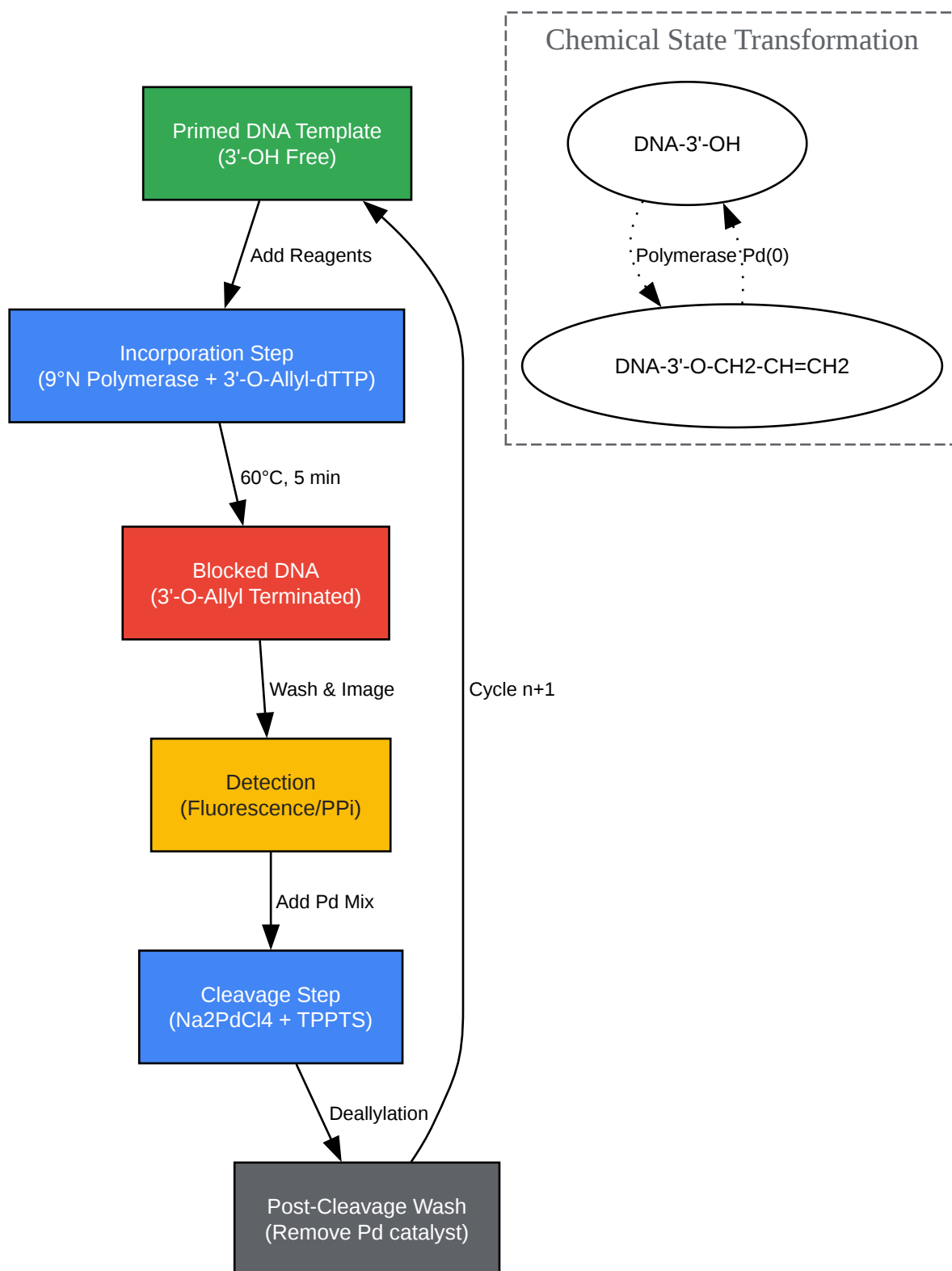
- Prepare Fresh Catalyst (Just before use):
 - Mix

and TPPTS in a 1:7 molar ratio in degassed

.
 - Final Concentration: 700 μ M Pd / 5 mM TPPTS.
 - Note: The solution should turn from yellow to dark amber/brown upon mixing.
- Reaction:
 - Add 50 μ L of the Pd/TPPTS mix to the immobilized DNA.
 - Incubate at 60°C for 2–5 minutes (or 30 mins at Room Temp).
- Quench/Wash:
 - Wash 3x with High-Salt Wash Buffer (50 mM EDTA, 1 M NaCl) to chelate and remove residual Palladium.
 - Why? Residual Pd can inhibit the polymerase in the next cycle.

- Final rinse with 1x Polymerase Buffer.

Mechanism & Workflow Visualization



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Figure 1: The cyclic workflow of reversible terminator sequencing using 3'-O-allyl chemistry. The cycle moves from incorporation to detection, then chemical cleavage, regenerating the starting state.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Phasing (Lagging)	Incomplete cleavage of the allyl group.	Increase Pd incubation time or temperature (up to 70°C). Ensure TPPTS ligand is fresh (prevents Pd precipitation).
Pre-Phasing (Leading)	Impure nucleotides (some lack allyl group) or insufficient washing.	Use HPLC-purified 3'-O-allyl-dNTPs (>99%). Increase wash volume between incorporation and detection.
Signal Decay	Pd damage to DNA or Polymerase inhibition.	Ensure thorough EDTA/NaCl washes after cleavage to remove all Pd. Use a "scavenger" wash (e.g., thiourea) if decay persists.
No Incorporation	Wrong Polymerase.	Confirm use of Terminator II or 9°N (A485L/Y409V).[2] Wild-type Taq will not work.

References

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